Application Note: Precision Quantitation of Heptadecanoylcarnitine-d3 (C17-d3) via LC-MS/MS

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Compound of Interest

Compound Name:	*Heptadecanoyl L-carnitine-d3 HCl*
Cat. No.:	*B10830721*

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Executive Summary

Heptadecanoylcarnitine-d3 (C17-d3) is a critical odd-chain internal standard used in the quantification of long-chain acylcarnitines. Because endogenous C17 fatty acids are rare in biological matrices compared to C16 (Palmitoyl) and C18 (Stearoyl) analogs, C17-d3 provides an ideal blank-matrix baseline for normalization.

However, accurate utilization of C17-d3 requires rigorous control of mass spectrometry parameters to avoid "crosstalk" from the M+1 isotope of Hydroxypalmitoylcarnitine (C16-OH), which is nearly isobaric. This guide details the exact Multiple Reaction Monitoring (MRM) transitions, fragmentation mechanics, and chromatographic strategies required for robust bioanalysis.

Compound Characterization

Before establishing instrument parameters, the physicochemical properties of the standard must be verified. The following data assumes the industry-standard N-methyl-d3 labeling (e.g., Cayman Chemical, Cambridge Isotope).

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Property	Detail
Compound Name	Heptadecanoyl-L-carnitine-d3 (chloride salt)
Synonyms	C17:0 Carnitine-d3; L-Heptadecanoylcarnitine-d3
Chemical Formula	
Precursor Mass (Monoisotopic)	417.38 Da (Cation only)
Label Position	N-methyl group (Trimethylammonium moiety)
Unlabeled Analog Mass	414.36 Da

Mass Spectrometry Transition Settings

The following parameters are optimized for Triple Quadrupole (QqQ) systems (e.g., Sciex 6500+, Agilent 6495, Waters TQ-XS).

Primary & Secondary Transitions

The hallmark of acylcarnitine analysis in positive ESI mode is the product ion at m/z 85.1. This fragment corresponds to the carnitine backbone (

) formed after the loss of the trimethylamine group and the fatty acid chain.

Crucial Mechanistic Insight: Even though the parent molecule is deuterated (d3), the label is typically located on the N-methyl groups. During fragmentation to form the m/z 85 ion, the N-methyl group is lost as a neutral species. Therefore, the product ion for C17-d3 is m/z 85.1 (unlabeled), NOT 88.1.

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Transition Type	Polarity	Precursor (Q1)	Product (Q3)	Dwell (ms)	Collision Energy (eV)	Purpose
Quantifier	ESI (+)	417.4	85.1	20-50	28 - 35	Quantitation
Qualifier 1	ESI (+)	417.4	355.4	20-50	20 - 25	Confirmation*

*Qualifier 1 represents the loss of the deuterated trimethylamine group (Neutral Loss of 62 Da).

Source & Gas Parameters (Generic Optima)

These values serve as a starting point and should be tuned to your specific source geometry.

- Ion Source: Electrospray Ionization (ESI)[1][2]
- Capillary Voltage: 3.5 – 4.5 kV
- Desolvation Temperature: 400°C – 500°C (High temp required for long-chain desorption)
- Cone Voltage / Declustering Potential: 45 – 55 V (Higher potential helps transmit heavy ions)

Fragmentation Mechanism Visualization

Understanding the fragmentation is vital for troubleshooting. The diagram below illustrates why the d3 label is lost during the formation of the primary quantifier ion.

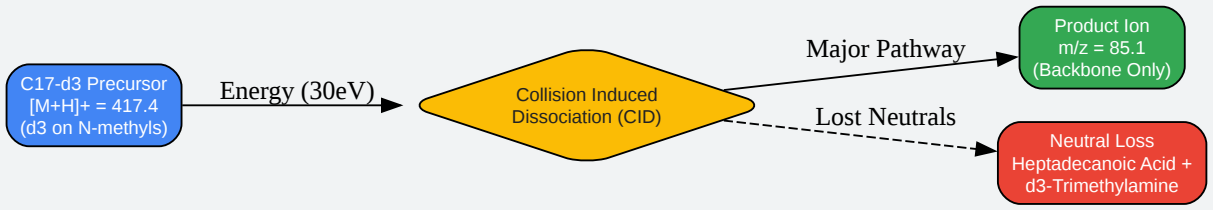


Figure 1: Formation of the m/z 85.1 quantifier ion involves loss of the labeled N-methyl group.

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Experimental Protocol: Extraction & Chromatography

Sample Preparation (Protein Precipitation)

Long-chain acylcarnitines like C17 are hydrophobic and bind to proteins. A simple methanol extraction is often insufficient for total recovery.

- Aliquot: Transfer 20

  L of plasma/serum to a 1.5 mL tube.

- Internal Standard Spike: Add 10

  L of C17-d3 Working Solution (1

  M in MeOH).

- Precipitation: Add 150

  L of Ice-Cold Acetonitrile with 0.1% Formic Acid.

  - Why Formic Acid? Acidification disrupts protein binding and improves ionization efficiency.

- Vortex: High speed for 30 seconds.

- Centrifuge: 15,000 x g for 10 minutes at 4°C.

- Supernatant: Transfer 100

  L to an autosampler vial. Do not dry down if possible, as long chains can stick to glass walls upon drying.

Chromatographic Separation

Direct infusion (Flow Injection Analysis) is common for newborn screening but not recommended for C17-d3 when high precision is needed, due to isobaric interference from C16-OH (

416.3).

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- Column: C18 Reverse Phase (e.g., Waters BEH C18 or Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.7

  m.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile/Isopropanol (50:50) + 0.1% Formic Acid.
  - Note: IPA is added to Mobile Phase B to ensure elution of the very hydrophobic C17 chain.
- Gradient:
  - 0.0 min: 10% B[3]
  - 1.0 min: 10% B[3]
  - 5.0 min: 98% B (Ramp for long chains)
  - 7.0 min: 98% B
  - 7.1 min: 10% B

Analytical Workflow Logic

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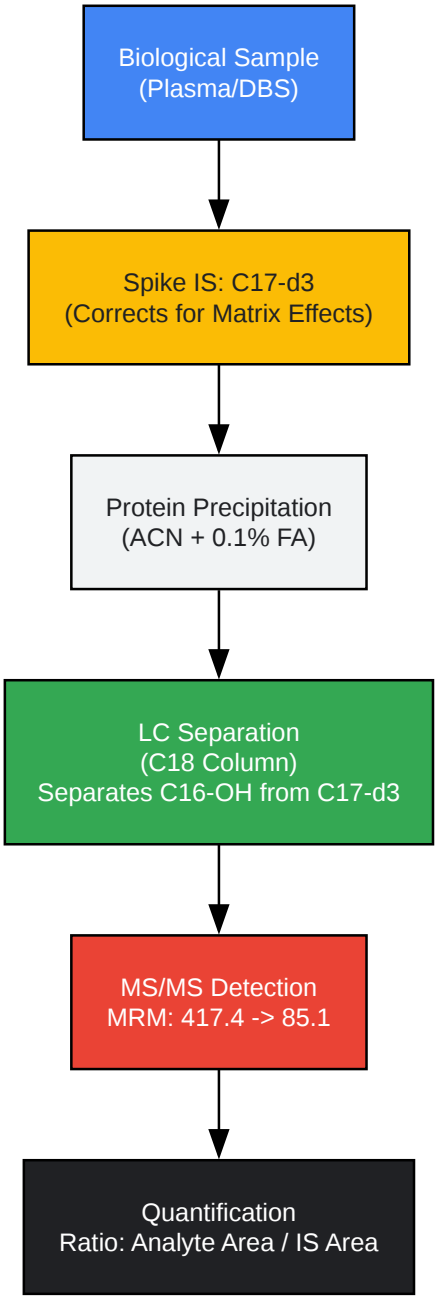


Figure 2: End-to-end workflow ensuring separation of isobars before MS detection.

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Troubleshooting & Validation Checks

Self-Validating the Protocol

To ensure your C17-d3 signal is valid and not an artifact:

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- The "Blank" Check: Inject a double blank (solvent only). There should be zero signal at 417.4 -> 85.1.
- The Interference Check: Inject a high concentration standard of C16-OH Carnitine (Hydroxypalmitoylcarnitine). Monitor the 417.4 -> 85.1 channel.
  - Result: If you see a peak, your LC gradient is insufficient, or the C16-OH M+1 isotope is bleeding into the C17-d3 window. Adjust the gradient to separate them chromatographically.
- Retention Time Lock: C17-d3 should elute after C16 carnitine and before C18 carnitine.

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